

Overcoming Rezafungin acetate solubility issues in DMSO

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Compound of Interest

Compound Name: *Rezafungin acetate*

Cat. No.: *B15563506*

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Technical Support Center: Rezafungin Acetate

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Rezafungin acetate**, focusing on overcoming solubility challenges in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Rezafungin acetate** in DMSO?

Rezafungin acetate is highly soluble in pure, anhydrous DMSO. Different suppliers report slightly different maximum solubilities, but it is generally in the range of 100 mg/mL to 200 mg/mL.^{[1][2][3]} It is crucial to use fresh, high-quality DMSO, as its hygroscopic nature can lead to the absorption of moisture, which will reduce the solubility of the compound.^{[2][3]}

Q2: My **Rezafungin acetate** is not fully dissolving in DMSO. What should I do?

If you are experiencing difficulty dissolving **Rezafungin acetate** in DMSO, consider the following troubleshooting steps:

- **Verify DMSO Quality:** Ensure you are using fresh, anhydrous (water-free) DMSO. Moisture in DMSO can significantly decrease the solubility of **Rezafungin acetate**.^{[2][3]}
- **Sonication:** Gentle sonication can help to break up particulates and facilitate dissolution.^{[1][2]}

- **Gentle Heating:** If sonication is not sufficient, gentle warming of the solution may aid dissolution. However, be cautious with temperature to avoid degradation of the compound.
- **Check for Saturation:** You may be attempting to create a solution that is more concentrated than the solubility limit. Refer to the solubility data provided by the supplier for the specific lot of **Rezafungin acetate** you are using.

Q3: Can I prepare a stock solution of **Rezafungin acetate** in DMSO for long-term storage?

Yes, stock solutions in DMSO can be prepared and stored. For long-term stability, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for short-term storage (up to 1 month) or -80°C for longer-term storage (up to 6 months).[2] Always ensure the vials are tightly sealed to prevent moisture absorption.

Q4: I need to prepare a formulation for an in vivo experiment. How can I dilute my DMSO stock solution?

Direct administration of a high concentration of DMSO can be toxic. Therefore, it is common practice to prepare a stock solution in DMSO and then dilute it into a more biocompatible vehicle for in vivo studies. Several co-solvent systems can be used for this purpose. The general principle is to start with the DMSO stock and sequentially add the other components of the formulation. Common formulations include combinations of DMSO with PEG300, Tween-80, saline, SBE- β -CD (Sulfobutylether- β -cyclodextrin), or corn oil.[2][4][5]

Troubleshooting Guide for In Vivo Formulations

Issue: Precipitation occurs when I dilute my DMSO stock solution into an aqueous buffer or saline.

This is a common issue as **Rezafungin acetate** is poorly soluble in aqueous solutions. To overcome this, you need to use a co-solvent system that improves the solubility and stability of the compound in the final formulation.

Solution:

- Prepare a high-concentration stock solution in 100% DMSO. For example, 50 mg/mL or 57.5 mg/mL.[\[2\]](#)[\[4\]](#)
- Use a validated co-solvent formulation. Below are protocols for preparing common formulations. It is critical to add the solvents in the specified order and ensure the solution is mixed thoroughly after each addition.

Quantitative Solubility Data

The following table summarizes the solubility of **Rezafungin acetate** in DMSO and various co-solvent formulations as reported by different suppliers.

Solvent/Formulation	Reported Solubility	Molar Equivalent	Notes	Source
DMSO	200 mg/mL	155.59 mM	Sonication recommended. Use fresh, anhydrous DMSO.	[1] [2]
DMSO	100 mg/mL	77.79 mM	Use fresh, anhydrous DMSO.	[3]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 5 mg/mL	≥ 3.89 mM	Add solvents sequentially.	[1] [2] [5]
10% DMSO + 90% (20% SBE- β-CD in Saline)	≥ 5 mg/mL	≥ 3.89 mM	Add solvents sequentially.	[2] [4] [5]
10% DMSO + 90% Corn Oil	≥ 5.75 mg/mL	≥ 4.47 mM	Add solvents sequentially.	[4]
10% DMSO + 90% Corn Oil	≥ 5 mg/mL	≥ 3.89 mM	Add solvents sequentially.	[2] [5]

Experimental Protocols

Protocol 1: Preparation of Rezafungin Acetate Formulation with PEG300 and Tween-80

This protocol is suitable for creating a clear solution for in vivo administration.

- Prepare a stock solution of **Rezafungin acetate** in DMSO. For example, prepare a 50 mg/mL solution.
- To prepare 1 mL of the final formulation, start with 100 μ L of the 50 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix again until the solution is clear.
- Finally, add 450 μ L of saline to reach the final volume of 1 mL and mix thoroughly. The final concentration of **Rezafungin acetate** will be 5 mg/mL.[\[2\]](#)

Protocol 2: Preparation of Rezafungin Acetate Formulation with SBE- β -CD

This formulation uses a cyclodextrin to improve solubility.

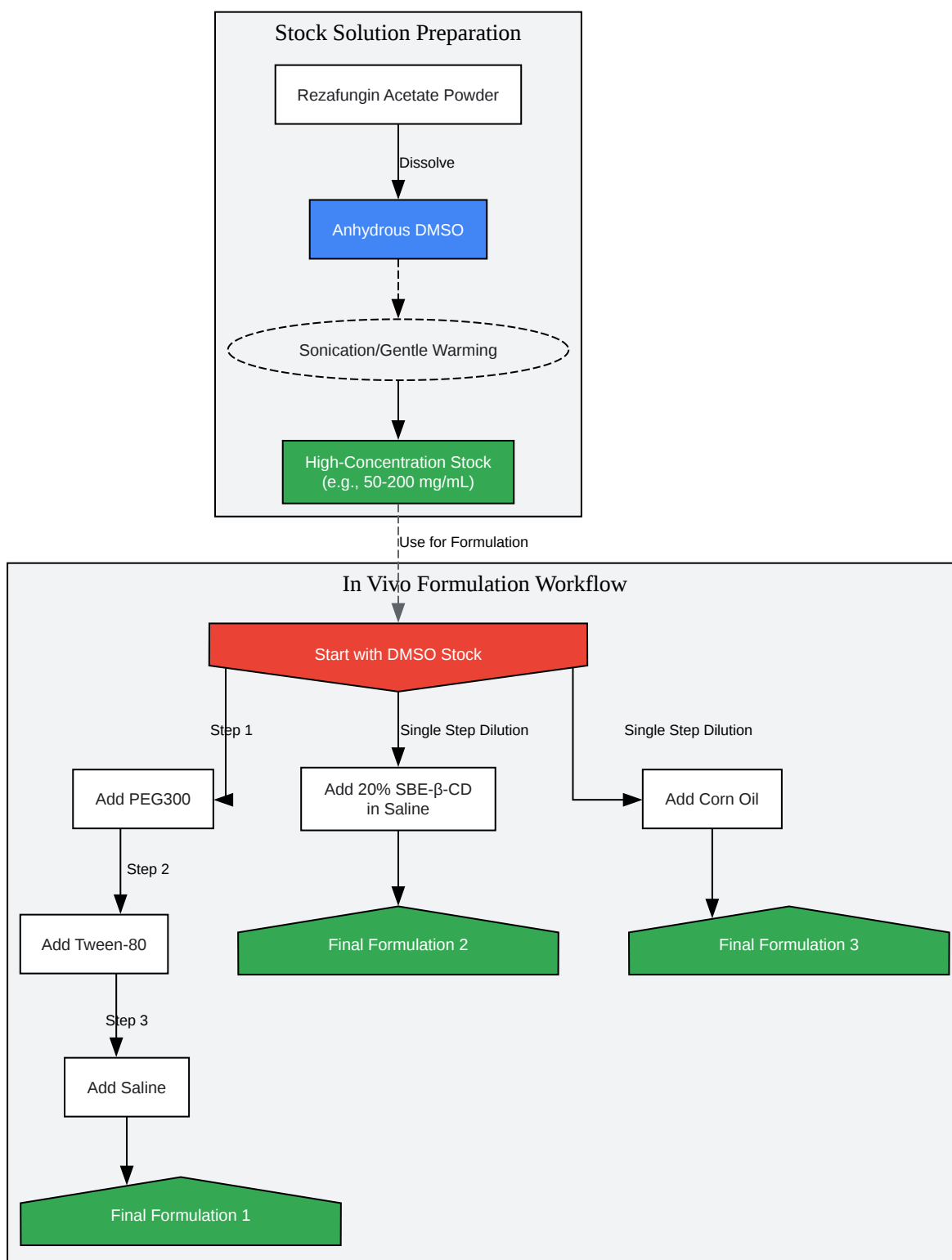
- Prepare a stock solution of **Rezafungin acetate** in DMSO. For example, prepare a 50 mg/mL solution.
- Prepare a 20% SBE- β -CD solution in saline. Dissolve 2 g of SBE- β -CD in 10 mL of saline.
- To prepare 1 mL of the final formulation, take 100 μ L of the 50 mg/mL DMSO stock solution.
- Add 900 μ L of the 20% SBE- β -CD in saline solution and mix thoroughly until a clear solution is obtained. The final concentration of **Rezafungin acetate** will be 5 mg/mL.[\[2\]](#)[\[4\]](#)

Protocol 3: Preparation of Rezafungin Acetate Formulation with Corn Oil

This protocol is for preparing an oil-based formulation.

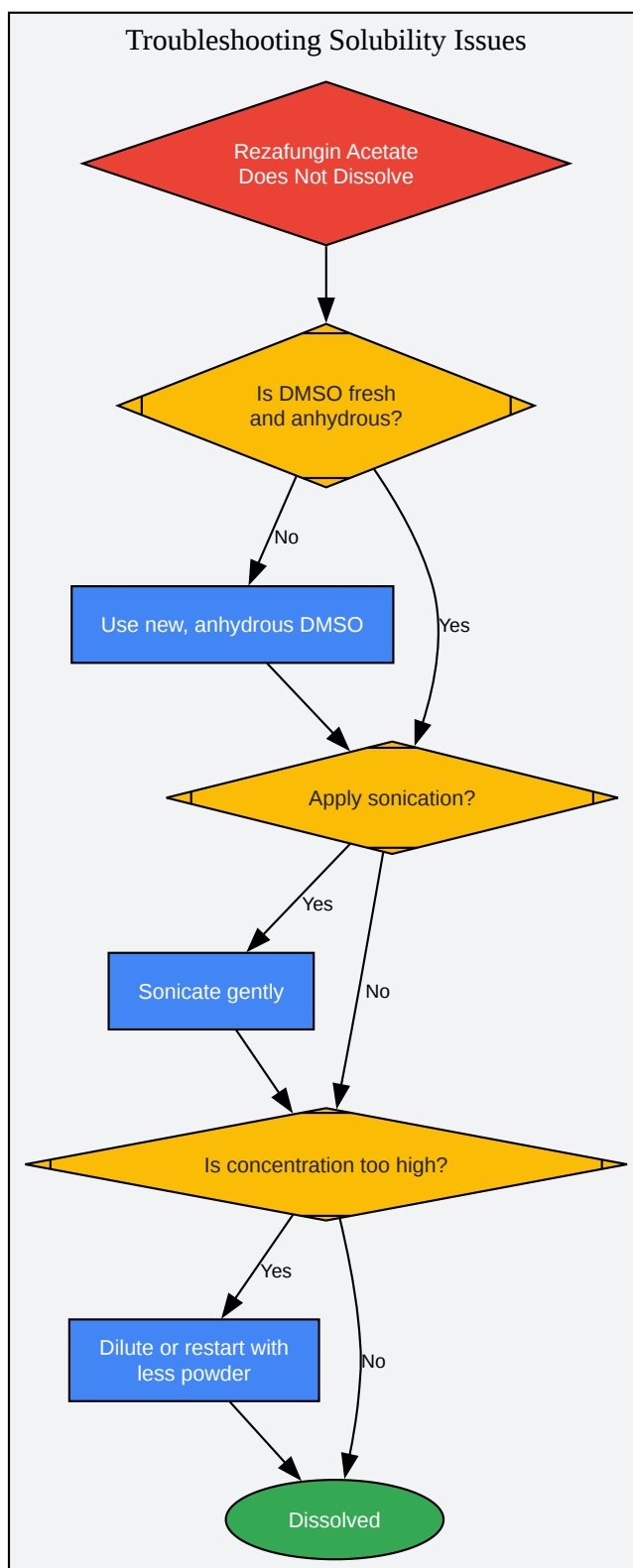
- Prepare a stock solution of **Rezafungin acetate** in DMSO. For example, prepare a 57.5 mg/mL solution.[\[4\]](#)
- To prepare 1 mL of the final formulation, take 100 μ L of the 57.5 mg/mL DMSO stock solution.
- Add 900 μ L of corn oil and mix thoroughly until the solution is clear. The final concentration of **Rezafungin acetate** will be 5.75 mg/mL.[\[4\]](#)

Visualized Workflows and Pathways



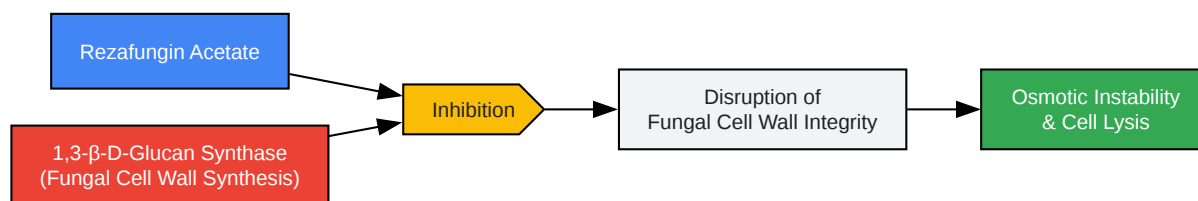
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Caption: Workflow for preparing **Rezafungin acetate** stock and in vivo formulations.



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Caption: Decision tree for troubleshooting **Rezafungin acetate** dissolution in DMSO.



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Caption: Mechanism of action of **Rezafungin acetate**.

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